

Application Note: Synthesis of 4-Butylbenzyl Iodide via Finkelstein Reaction

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Compound of Interest

Compound Name: 4-Butylbenzyl Bromide

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Abstract

This document provides a comprehensive experimental protocol for the synthesis of 4-butylbenzyl iodide from **4-butylbenzyl bromide** utilizing the Finkelstein reaction. The Finkelstein reaction is a nucleophilic bimolecular substitution (SN2) process that involves the exchange of a halogen atom.^{[1][2]} This method is particularly efficient for preparing alkyl iodides from the corresponding bromides or chlorides. The reaction's success is often driven by Le Chatelier's principle, where the precipitation of an insoluble metal halide salt in a suitable solvent drives the equilibrium towards the desired product.^{[3][4]} Benzyl halides, such as **4-butylbenzyl bromide**, are highly reactive substrates for this transformation.^{[1][4][5]}

Reaction Principle and Scheme

The Finkelstein reaction is a classic SN2 reaction where an alkyl bromide or chloride is converted to an alkyl iodide.^[2] The reaction is typically performed by treating the alkyl halide with a solution of sodium iodide (NaI) in anhydrous acetone.^{[1][6]} Sodium iodide is soluble in acetone, while the resulting sodium bromide (NaBr) is not, causing it to precipitate from the solution. This precipitation removes the bromide salt from the equilibrium, driving the reaction to completion.^{[1][4]}

Reaction Scheme:

Caption: Experimental workflow for the synthesis of 4-butylbenzyl iodide.

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- To cite this document: BenchChem. [Application Note: Synthesis of 4-Butylbenzyl Iodide via Finkelstein Reaction]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076339#experimental-procedure-for-finkelstein-reaction-of-4-butylbenzyl-bromide]

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